

# Application Notes and Protocols for NY0116 in High-Throughput Screening

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## Compound of Interest

Compound Name: NY0116

Cat. No.: B537881

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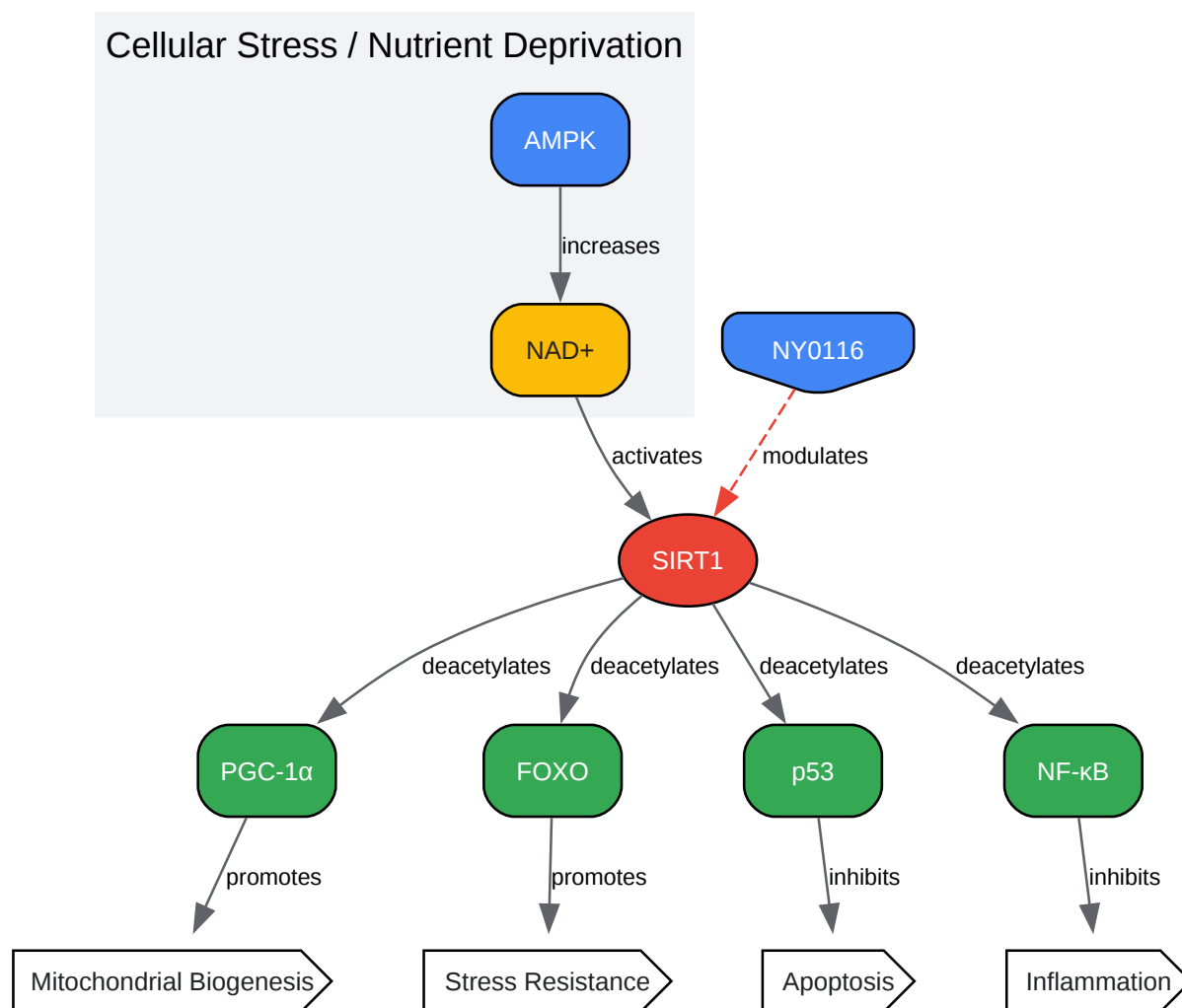
## Introduction to NY0116

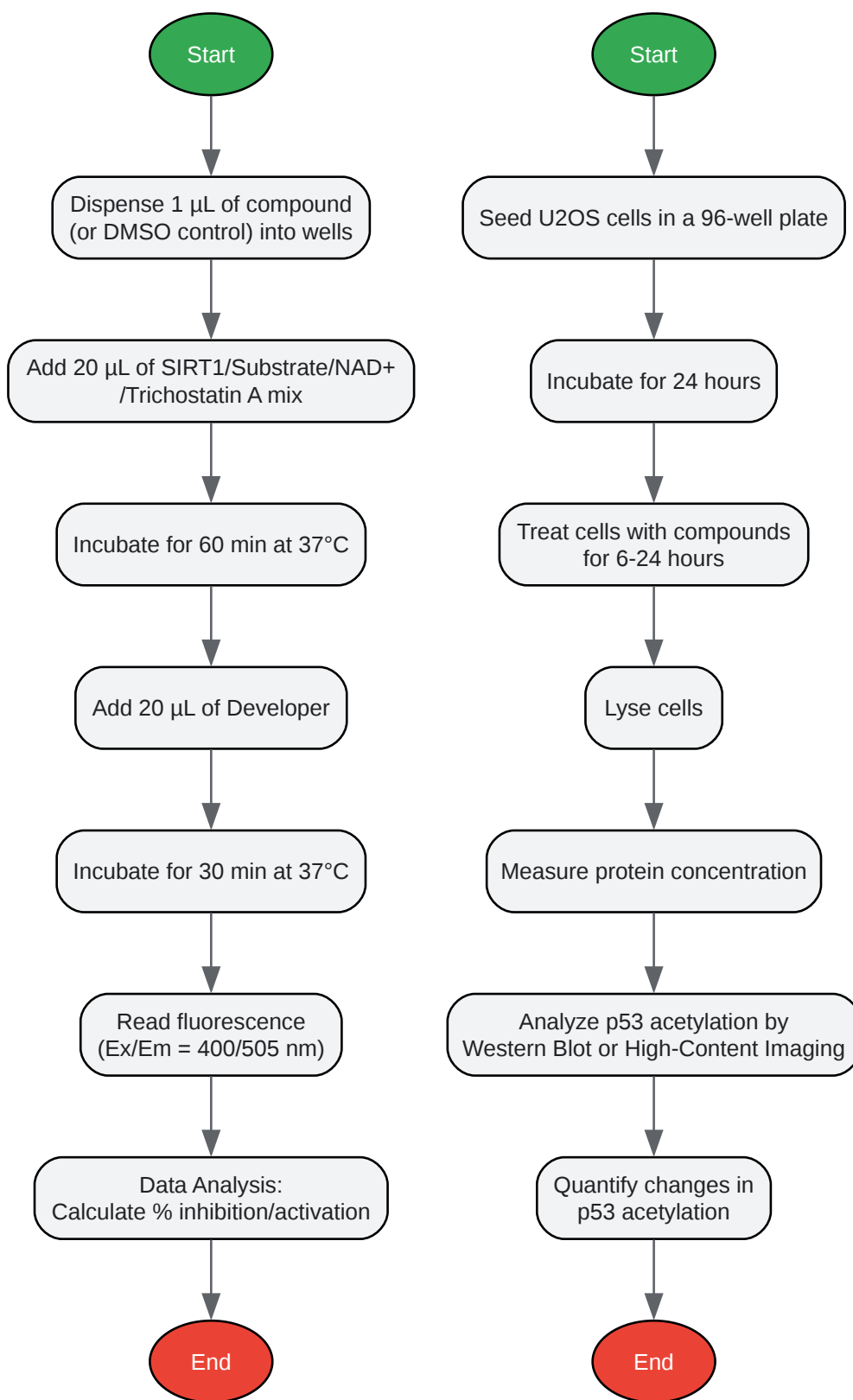
**NY0116** is a novel small molecule modulator of Sirtuin 1 (SIRT1), a class III histone deacetylase that plays a crucial role in a wide range of cellular processes, including metabolism, DNA repair, and inflammation. Sirtuins are NAD<sup>+</sup>-dependent enzymes that remove acetyl groups from lysine residues on both histone and non-histone proteins.<sup>[1][2]</sup> The dysregulation of SIRT1 activity has been implicated in various diseases such as metabolic disorders, neurodegenerative diseases, and cancer, making it an attractive therapeutic target.<sup>[3]</sup>

High-throughput screening (HTS) is a key strategy for identifying novel modulators of sirtuin activity.<sup>[4][5]</sup> Various HTS assays have been developed to screen large compound libraries for potential SIRT1 activators or inhibitors. These assays are often based on the detection of the deacetylated substrate or the reaction byproducts, such as nicotinamide. This document provides detailed protocols for utilizing **NY0116** in high-throughput screening campaigns to identify and characterize novel SIRT1 modulators.

## SIRT1 Signaling Pathway

The following diagram illustrates the central role of SIRT1 in cellular regulation, a pathway that can be modulated by compounds such as **NY0116**.





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